

# Health and safety considerations for Solvent Violet 13

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## Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B083482

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An In-depth Technical Guide to the Health and Safety of **Solvent Violet 13**

## Abstract

**Solvent Violet 13** (CAS No. 81-48-1), also known as C.I. 60725 and D&C Violet No. 2, is an anthraquinone-based dye with wide applications in industrial and commercial products. While valued for its coloring properties, a comprehensive understanding of its health and safety profile is paramount for researchers, scientists, and drug development professionals who handle this compound. This guide synthesizes current toxicological data, safe handling protocols, and regulatory perspectives to provide a self-validating framework for risk mitigation. Key considerations include potential skin sensitization, the risk of combustible dust explosions, and significant long-term health concerns identified by regulatory bodies based on read-across data from its analogue, anthraquinone. This document provides detailed experimental protocols and emergency procedures to ensure the safe and responsible use of **Solvent Violet 13** in a laboratory and manufacturing context.

## Chemical Identity and Applications

**Solvent Violet 13** is a synthetic organic compound characterized by its violet hue. It is primarily used as a colorant in a diverse range of materials.

### 1.1 Chemical Identification

Property	Value
IUPAC Name	1-hydroxy-4-(4-methylanilino)anthracene-9,10-dione
Synonyms	C.I. Solvent Violet 13, C.I. 60725, D&C Violet No. 2, Quinizarin Blue[1][2][3]
CAS Number	81-48-1[1][4]
Molecular Formula	C <sub>21</sub> H <sub>15</sub> NO <sub>3</sub> [1][4]
Molecular Weight	329.35 g/mol [1]
Appearance	Violet powder[1]

## 1.2 Primary Applications

The compound's stability and color intensity make it suitable for various applications, including:

- Plastics and Resins: Used to dye thermoplastics and synthetic resins such as polystyrenes. [5]
- Industrial Solvents: Employed as a colorant for hydrocarbon-based products.[5]
- Cosmetics: Found in externally applied cosmetics, including hair and skin care products.[5] [6] In Canada, its use in certain cosmetics like lip balms, hair dyes, and face paints has been identified as a potential concern.[7]
- Medical Devices: Approved by the U.S. FDA for coloring absorbable sutures and intraocular lens haptics at specific, low concentrations.[8]
- Food Contact Materials: Permitted by the FDA for use in repeated-use epoxy coatings in contact with beer, with a maximum level of 1% by weight of the cured coating.

## Hazard Identification and Toxicological Profile

The toxicological profile of **Solvent Violet 13** is complex, with data derived from direct studies and read-across analyses from structurally similar compounds, notably anthraquinone.

## 2.1 Acute Toxicity

The compound exhibits low acute oral toxicity but a higher toxicity via inhalation.

- Oral: The LD50 in rats is reported as 10,000 mg/kg, indicating low toxicity via ingestion.[4] However, ingestion may still cause gastrointestinal irritation, nausea, and diarrhea.[1]
- Inhalation: An intratracheal LD50 in rats was found to be 250 mg/kg, highlighting a significantly greater hazard if the dust is inhaled.[3][4] Inhalation may cause irritation of the respiratory tract.[1]

## 2.2 Skin and Eye Irritation and Sensitization

Direct contact poses a risk of irritation and allergic reactions.

- Eye Irritation: The dust can cause eye irritation and inflammation.[1][8]
- Skin Irritation: Prolonged or repeated contact may lead to skin irritation.[1]
- Skin Sensitization: There is a notable concern for skin sensitization.[9] Multiple sources indicate that **Solvent Violet 13** may cause an allergic skin reaction (H317).[10][11] This is a key hazard considered in regulatory proposals.[11]

## 2.3 Chronic Toxicity and Carcinogenicity

Long-term exposure is the most significant health concern. Due to a lack of substance-specific chronic toxicity data, regulatory bodies like Health Canada have used a read-across approach from the analogue anthraquinone.[6][12]

- Systemic Effects: The critical non-cancer health effects identified are toxicity to the kidneys, liver, spleen, and bone marrow.[6][7]
- Carcinogenicity: Based on the analogue anthraquinone, **Solvent Violet 13** is considered to have a potential for carcinogenicity.[6][7] While not currently listed as a carcinogen by IARC, NTP, or OSHA, this potential has driven risk management actions in Canada.[1][7]

## 2.4 Genotoxicity and Reproductive Toxicity

Data on genotoxicity is mixed. Some sources note that "mutagenicity data reported," while others state it shall not be classified as germ cell mutagenic.[1][4] Similarly, it is generally not classified as a reproductive toxicant, although some databases contain generic warnings about potential damage to fertility or an unborn child.[4][10] The primary regulatory focus remains on systemic toxicity and carcinogenicity.[6]

Endpoint	Result	Source
Oral LD50 (Rat)	10,000 mg/kg	[4]
Intratracheal LD50 (Rat)	250 mg/kg	[3][4]
Skin Sensitization	May cause an allergic skin reaction	[9][11]
Carcinogenicity	Potential concern based on read-across from anthraquinone	[6][7]
Chronic Systemic Effects	Potential toxicity to kidney, liver, spleen, bone marrow	[6][7]

## Physical and Chemical Hazards

3.1 Flammability and Explosivity The primary physical hazard associated with **Solvent Violet 13** is not its flammability as a solid but its potential as a combustible dust.

- Flammability: The material must be preheated before ignition can occur (NFPA Flammability Rating: 1).[4]
- Combustible Dust: As a fine powder, it may form combustible dust concentrations in the air. [4] This creates a risk of a dust explosion if an ignition source is present. All handling procedures must aim to minimize dust generation and accumulation.[1]

### 3.2 Stability and Reactivity

- Stability: The material is stable under normal ambient and anticipated storage and handling conditions.[1][4]

- Incompatible Materials: Avoid contact with strong oxidizing and reducing agents, which may destroy the color.[1][4][8]
- Hazardous Decomposition: During a fire, thermal decomposition can generate irritating and highly toxic gases, including carbon oxides (CO, CO<sub>2</sub>) and nitrogen oxides.[3][8]

## Exposure Control and Personal Protection

A systematic approach to exposure control is essential for mitigating the health risks associated with **Solvent Violet 13**. The hierarchy of controls provides a framework for implementing the most effective safety measures.

### 4.1 The Hierarchy of Controls

The most effective control measures involve eliminating the hazard or substituting it with a safer alternative. When that is not feasible, engineering controls, administrative controls, and finally, personal protective equipment (PPE) are implemented.

### Hierarchy of Controls for Solvent Violet 13

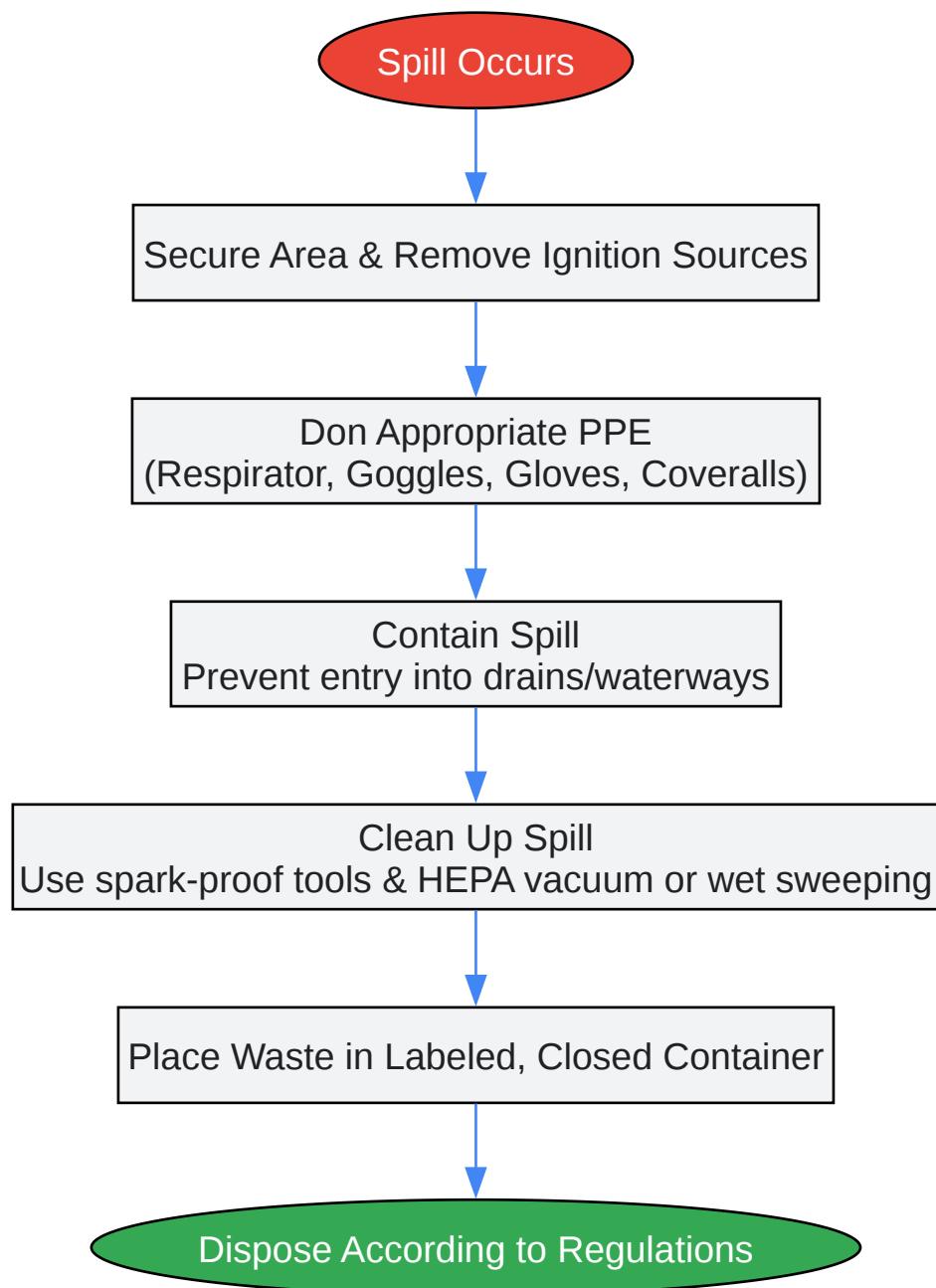
Elimination  
(e.g., Remove from process)

Substitution  
(e.g., Use a less hazardous dye)

Engineering Controls  
(e.g., Local exhaust ventilation, process enclosure)

Administrative Controls  
(e.g., SOPs, training, restricted access)

Personal Protective Equipment (PPE)  
(e.g., Respirator, gloves, goggles)



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Caption: Workflow for responding to an accidental release of **Solvent Violet 13**.

## Regulatory Status

The regulatory landscape for **Solvent Violet 13** varies by region, reflecting different approaches to risk assessment.

- Canada: Health Canada's screening assessment concluded that the substance may be harmful to human health at current exposure levels from certain cosmetics. [7] The government has proposed adding it to the List of Toxic Substances under CEPA and to the Cosmetic Ingredient Hotlist as a prohibited or restricted ingredient. [6][12]\* European Union: **Solvent Violet 13** is listed in Annex IV of the EU Cosmetic Regulation (colorants allowed in cosmetic products) but is also listed in Annex II (substances prohibited in cosmetic products) specifically when used as a substance in hair dye products. [6][12]\* United States: The FDA permits its use as D&C Violet No. 2 in externally applied drugs and cosmetics. It is also approved for specific applications in medical devices and as a food contact substance under strict limitations.

## Conclusion

**Solvent Violet 13** is a compound that requires careful and informed handling. While its acute toxicity is relatively low, the potential for skin sensitization, the significant physical hazard of combustible dust, and the serious long-term health concerns, including potential carcinogenicity and systemic organ toxicity, demand the implementation of robust safety protocols. For researchers, scientists, and drug development professionals, adherence to the hierarchy of controls—prioritizing engineering solutions like proper ventilation and supplementing with appropriate PPE—is not merely a recommendation but a necessity. A thorough understanding of the toxicological data and strict adherence to the handling, storage, and emergency procedures outlined in this guide are essential for mitigating risks and ensuring a safe working environment.

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- To cite this document: BenchChem. [Health and safety considerations for Solvent Violet 13]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b083482#health-and-safety-considerations-for-solvent-violet-13>

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